

What are the physical properties of Decylcyclohexane?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decylcyclohexane

Cat. No.: B1669408

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Decylcyclohexane

For Researchers, Scientists, and Drug Development Professionals

Decylcyclohexane (CAS No: 1795-16-0), a saturated cycloalkane, is a compound of interest in various fields, including its potential use as a solvent or in the formulation of lubricants. A thorough understanding of its physical properties is essential for its application in research and development. This guide provides a comprehensive overview of the key physical characteristics of **decylcyclohexane**, details the standard experimental methodologies for their determination, and illustrates the relationships between these properties and their measurement techniques.

Core Physical and Chemical Properties

Decylcyclohexane is a colorless liquid under standard conditions. Its fundamental properties are summarized below.

Property	Value
CAS Number	1795-16-0
Molecular Formula	C ₁₆ H ₃₂
Molecular Weight	224.43 g/mol
Appearance	Colorless liquid
Synonyms	1-Cyclohexyldecane, n-Decylcyclohexane

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **decylcyclohexane**. These values are critical for handling, process design, and safety assessments.

Property	Value	Conditions
Density	0.812 - 0.82 g/cm ³	@ 20°C (approx.)
Boiling Point	299 °C	@ 760 mmHg
Melting Point	-2 °C	-
Flash Point	127.5 °C	Tag Closed Cup (TCC)
Vapor Pressure	0.001 to 0.002 mmHg	@ 25°C
Refractive Index (n _D)	1.449 - 1.454	@ 20°C
Water Solubility	0.001358 mg/L (estimated)	@ 25°C
LogP (Octanol/Water Partition Coefficient)	6.1 - 8.7 (estimated)	-
Viscosity	Data not readily available	-
Surface Tension	Data not readily available	-

Experimental Protocols for Property Determination

Accurate determination of physical properties relies on standardized experimental protocols. The following sections detail the methodologies for measuring the key characteristics of liquid hydrocarbons like **decylcyclohexane**.

Density Measurement (Pycnometry)

Density is a fundamental property used to characterize substances and convert between mass and volume. A common and precise method involves the use of a pycnometer, following standards such as ASTM D1217 or D1480.^{[1][2]}

- Principle: This method determines the mass of a precise volume of liquid. The pycnometer is a glass flask with a precisely known volume.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately measured on an analytical balance.^[3]
 - The pycnometer is filled with the sample liquid (**decylcyclohexane**), taking care to avoid air bubbles.^[4]
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium (e.g., 20°C).
 - The volume is adjusted precisely, often by inserting a stopper with a capillary bore, allowing excess liquid to be removed.^[3]
 - The exterior of the pycnometer is carefully dried, and its total mass is measured.
 - The density is calculated by dividing the net mass of the liquid by the calibrated volume of the pycnometer.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. It is a key indicator of purity. For small sample volumes, the Thiele tube or micro-reflux methods are common.^{[5][6]}

- Principle: A small amount of liquid is heated, and the temperature at which it is in equilibrium with its vapor at the ambient pressure is measured.
- Procedure (Thiele Tube Method):
 - A small amount of the liquid is placed in a fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed into the fusion tube.[\[7\]](#)
 - The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil to ensure uniform heating.[\[6\]](#)
 - As the temperature rises, trapped air expands and escapes from the capillary tube.
 - Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[5\]](#)
 - The heat source is removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature recorded the instant the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[8\]](#)

Flash Point Measurement

The flash point is the lowest temperature at which a liquid gives off enough vapor to form an ignitable mixture with air. It is a critical safety parameter for storage and handling. For **decylcyclohexane**, the Tag Closed Cup (TCC) method (ASTM D56) is specified.[\[9\]](#)[\[10\]](#)

- Principle: A sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a flash is observed.[\[11\]](#)
- Procedure (ASTM D56):
 - The sample is placed in the Tag Closed Cup tester.[\[12\]](#)
 - The temperature of the sample is increased at a slow, constant rate.

- At specified temperature intervals, a small test flame is directed into the cup's opening.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite with a brief flash.[\[11\]](#)

Refractive Index Measurement

The refractive index measures how light propagates through a substance and is highly sensitive to purity and composition. The Abbe refractometer is the standard instrument for this measurement.[\[13\]](#)[\[14\]](#)

- Principle: The Abbe refractometer measures the critical angle of total internal reflection of light at the interface between a high-refractive-index prism and the liquid sample. This angle is directly related to the sample's refractive index.
- Procedure:
 - The instrument is calibrated using a standard of known refractive index, often distilled water.[\[15\]](#)
 - A few drops of the **decylcyclohexane** sample are placed on the clean, dry surface of the lower prism.[\[16\]](#)
 - The prisms are closed, and a light source illuminates the sample.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark fields is sharp and centered in the crosshairs.[\[14\]](#)
 - A compensator may be adjusted to remove any observed color dispersion.
 - The refractive index is read directly from the instrument's calibrated scale.

Viscosity Measurement

Viscosity describes a fluid's resistance to flow. For petroleum products and similar liquids, kinematic viscosity is often determined using a glass capillary viscometer as outlined in ASTM D445.[\[17\]](#)[\[18\]](#)

- Principle: The method measures the time it takes for a fixed volume of liquid to flow under gravity through the capillary of a calibrated viscometer at a precisely controlled temperature.
[19]
- Procedure (ASTM D445):
 - The sample is introduced into a clean, dry capillary viscometer (e.g., an Ubbelohde type).
 - The viscometer is placed vertically in a constant-temperature bath until the sample reaches the test temperature.
 - The liquid is drawn up through the capillary by suction to a point above the upper timing mark.
 - The suction is released, and the time taken for the liquid meniscus to pass between the upper and lower timing marks is measured accurately.
 - The kinematic viscosity (ν) is calculated by multiplying the measured flow time by the viscometer's calibration constant.
 - The dynamic viscosity (η) can be obtained by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature ($\eta = \nu * \rho$). [20]

Surface Tension Measurement

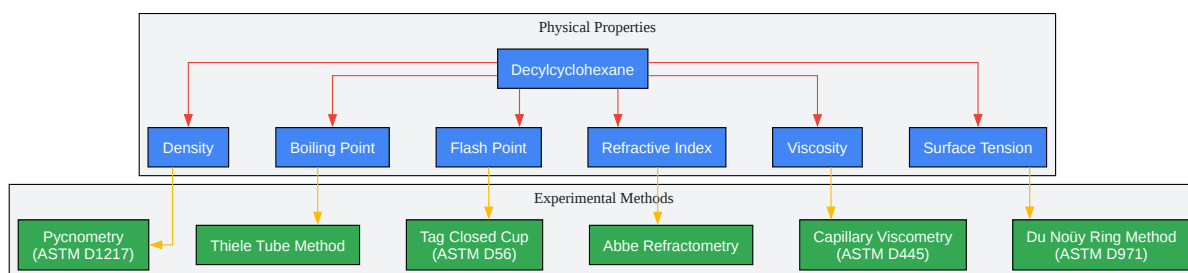
Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. While specific data for **decylcyclohexane** is sparse, the property can be measured using methods like the Du Noüy ring method, standardized in ASTM D971 for interfacial tension. [21][22]

- Principle: This method measures the force required to detach a platinum ring from the surface of a liquid. This force is proportional to the surface tension of the liquid. [23]
- Procedure (ASTM D971 - adapted for surface tension):
 - A platinum ring of precise dimensions is suspended from a sensitive force balance (tensiometer).

- The liquid sample is placed in a container on an adjustable platform below the ring.
- The platform is raised until the ring makes contact with the liquid surface.
- The platform is then slowly lowered, causing a liquid lamella to be pulled up by the ring.
[24]
- The force is measured continuously as the ring is pulled away from the surface. The maximum force recorded just before the lamella breaks is used to calculate the surface tension, applying appropriate correction factors.

Logical Relationships in Physical Property Analysis

The determination of **decylcyclohexane**'s physical properties follows a logical workflow, where fundamental properties are measured through specific experimental techniques. The diagram below illustrates this relationship.



[Click to download full resolution via product page](#)

Caption: Workflow for determining physical properties of **decylcyclohexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. tamson-instruments.com [tamson-instruments.com]
- 3. che.utah.edu [che.utah.edu]
- 4. ised-isde.canada.ca [ised-isde.canada.ca]
- 5. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. byjus.com [byjus.com]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. store.astm.org [store.astm.org]
- 10. store.astm.org [store.astm.org]
- 11. Flashpoint Testing - ASTM D56 (Tag Closed Cup) - Pentyl Labs [pentyllabs.com]
- 12. torontech.com [torontech.com]
- 13. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 14. Operating Instructions for Abbé Refractometers | Chem Lab [chemlab.truman.edu]
- 15. hinotek.com [hinotek.com]
- 16. img.daihan-sci.com [img.daihan-sci.com]
- 17. store.astm.org [store.astm.org]
- 18. American Society for Testing and Materials Standard ASTM D445 Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids - AG - Australian Business Licence and Information Service [ablis.business.gov.au]
- 19. Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids and Calculation of Dynamic Viscosity (ASTM D 445) [pachemtech.eu]

- 20. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 21. store.astm.org [store.astm.org]
- 22. biolinscientific.com [biolinscientific.com]
- 23. mastrad.com [mastrad.com]
- 24. ASTM D 971 | KRÜSS Scientific [kruss-scientific.com]
- To cite this document: BenchChem. [What are the physical properties of Decylcyclohexane?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669408#what-are-the-physical-properties-of-decylcyclohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com